

Technical Guide: Biological Activity & Synthetic Utility of 5-Bromoisoquinoline-8-sulfonyl Chloride

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Compound of Interest

Compound Name: 5-Bromoisoquinoline-8-sulfonyl chloride

Cat. No.: B15240624

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Executive Summary

5-Bromoisoquinoline-8-sulfonyl chloride (CAS: 17133-25-4 / 956003-79-5 analogues) is a specialized heterocyclic building block used in medicinal chemistry. Unlike its more famous positional isomer, 5-isoquinolinesulfonyl chloride (the precursor to Fasudil and H-89), the 8-sulfonyl variant directs biological activity toward a distinct subset of the kinome, most notably Casein Kinase 1 (CK1) and Cell Division Cycle 7-related protein kinase (CDC7).

Its value lies in its bifunctionality:

- **C-8 Sulfonyl Chloride:** A highly reactive electrophile for rapid sulfonamide formation (the pharmacophore).
- **C-5 Bromide:** A handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing for the expansion of the inhibitor into the "solvent-exposed" region of the ATP binding pocket.

Chemical Identity & Properties

Property	Specification
IUPAC Name	5-Bromoisoquinoline-8-sulfonyl chloride
Molecular Formula	C ₉ H ₅ BrClNO ₂ S
Molecular Weight	306.56 g/mol
Physical State	Pale yellow to tan solid
Reactivity	Moisture sensitive (hydrolyzes to sulfonic acid); Electrophilic
Storage	-20°C, under inert atmosphere (Argon/Nitrogen)
Solubility	Soluble in DCM, THF, DMF; reacts with DMSO/Water

Biological Relevance: The "Positional Switch"

The biological activity of isoquinoline sulfonamides is dictated by the position of the sulfonamide group relative to the isoquinoline nitrogen. This "positional switch" fundamentally alters the kinase selectivity profile.

The 5-Sulfonyl vs. 8-Sulfonyl Paradigm[1]

- 5-Isoquinolinesulfonamides (e.g., Fasudil, H-89):
 - Primary Targets: PKA, ROCK (Rho-kinase), PKG.[1]
 - Binding Mode: The isoquinoline ring mimics the adenine of ATP; the sulfonamide interacts with the hinge region and the phosphate-binding loop.
- 8-Isoquinolinesulfonamides (Derived from 5-Br-IsoQ-8-SO₂Cl):
 - Primary Targets: Casein Kinase 1 (CK1), CDC7, and CGMP-dependent protein kinase.
 - Mechanism: The 8-sulfonamide geometry forces a distinct orientation in the ATP pocket, often clashing with the "gatekeeper" residue in PKA/ROCK but accommodating the

specific hydrophobic cleft of CK1.

Key Derivative: CKI-7 Analogs

The most notable biological application of the 8-sulfonyl scaffold is the synthesis of CKI-7 (N-(2-aminoethyl)-5-chloro-isoquinoline-8-sulfonamide) and its bromo-analogues.

- Target: CK1 is a master regulator of the Wnt signaling pathway and Circadian rhythms.
- Utility: **5-Bromoisquinoline-8-sulfonyl chloride** allows for the synthesis of "Next-Gen CKI-7" molecules. The C-5 bromine allows researchers to extend the molecule to reach the "sugar pocket" or "hydrophobic back pocket" of the kinase, improving potency from micromolar (CKI-7) to nanomolar levels.

Experimental Protocols

Protocol A: Synthesis of the Sulfonamide Core (Scaffold Generation)

Objective: Convert the reactive chloride into a stable sulfonamide inhibitor precursor.

Reagents:

- **5-Bromoisquinoline-8-sulfonyl chloride** (1.0 eq)
- Primary Amine (e.g., Ethylenediamine for CKI-7 analogs) (1.2 eq)
- Diisopropylethylamine (DIPEA) (2.0 eq)
- Dichloromethane (DCM), Anhydrous

Step-by-Step:

- Preparation: Dissolve 1.0 mmol of the amine and 2.0 mmol DIPEA in 5 mL anhydrous DCM under Argon at 0°C.
- Addition: Dissolve 1.0 mmol of **5-Bromoisquinoline-8-sulfonyl chloride** in 2 mL DCM. Add dropwise to the amine solution over 15 minutes.

- Note: Slow addition prevents bis-sulfonylation if using diamines.
- Reaction: Warm to room temperature and stir for 2 hours. Monitor by TLC (EtOAc/Hexane) or LC-MS. The chloride is highly reactive; disappearance should be rapid.
- Workup: Dilute with DCM, wash with sat. NaHCO_3 (to remove sulfonic acid byproduct) and Brine. Dry over Na_2SO_4 .
- Purification: Flash chromatography (typically MeOH/DCM gradients for polar amines).

Protocol B: Suzuki-Miyaura Coupling (Lead Optimization)

Objective: Utilize the 5-Bromo handle to attach an aryl group, enhancing kinase selectivity.

Reagents:

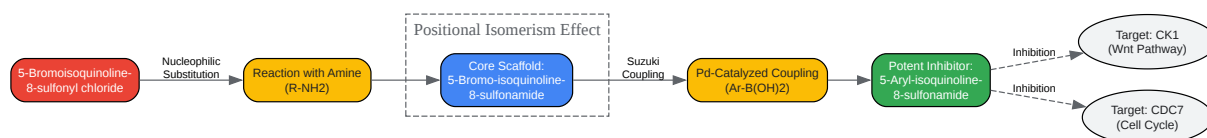
- 5-Bromo-8-sulfonamide derivative (from Protocol A) (1.0 eq)
- Aryl Boronic Acid (1.5 eq)
- Pd(dppf)Cl_2 (0.05 eq)
- K_2CO_3 (2.0 eq)
- Dioxane/Water (4:1)

Step-by-Step:

- Degassing: Combine solvent and base; purge with Argon for 15 mins.
- Assembly: Add the sulfonamide, boronic acid, and Pd catalyst.
- Heating: Heat to 90°C for 4–12 hours in a sealed vial.
- Validation: Filter through Celite. Purify via HPLC.
 - Self-Validating Check: The appearance of the biaryl product peak in LC-MS and the distinct UV shift (due to extended conjugation) confirms success.

Visualization: Kinase Inhibitor Design Logic

The following diagram illustrates the divergent synthesis pathway and the structural logic behind using this scaffold.



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Caption: Divergent synthesis pathway converting the 5-bromo-8-sulfonyl scaffold into high-potency kinase inhibitors targeting CK1 and CDC7.

Quantitative Data Summary

The following table contrasts the typical inhibitory profiles of 8-sulfonamides (derived from this compound) versus the standard 5-sulfonamides.

Compound Class	Sulfonyl Position	5-Position Substituent	Primary Kinase Target	Typical IC50 (μM)
CKI-7 Analogues	8-Isoquinoline	Cl or Br	CK1 (Casein Kinase 1)	0.1 - 1.0
CDC7	2.0 - 10.0			
Fasudil / H-89	5-Isoquinoline	H / H	ROCK / PKA	0.01 - 0.5
W-7 (Naphthalene)	1-Naphthalene	Cl	Calmodulin (CaM)	10 - 50

Note: The 5-Bromo substituent in the 8-sulfonyl series typically increases potency against CK1 compared to the 5-Chloro (CKI-7) due to enhanced hydrophobic interactions.

References

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Sources

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